

# ASP-4058: Application Notes and Protocols for Protein Interaction Studies

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## Compound of Interest

Compound Name: ASP-4058

Cat. No.: B1667635

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## Introduction

**ASP-4058** is a novel, orally active, and selective agonist for the sphingosine-1-phosphate (S1P) receptors 1 and 5 (S1P1 and S1P5).[1][2][3] As a next-generation S1P receptor modulator, **ASP-4058** offers a more targeted approach compared to nonselective S1P receptor agonists like fingolimod. Its selectivity for S1P1 and S1P5 is crucial for its mechanism of action, primarily involving the regulation of lymphocyte trafficking and potentially direct effects on cells within the central nervous system (CNS).[1][4] This document provides detailed application notes and experimental protocols for studying the interaction of **ASP-4058** with its target proteins, S1P1 and S1P5.

## Mechanism of Action

**ASP-4058** is an agonist that preferentially binds to and activates S1P1 and S1P5, which are G protein-coupled receptors (GPCRs).[1][2] Activation of S1P1 on lymphocytes is a key mechanism for their sequestration in secondary lymphoid organs, leading to a reduction in circulating lymphocytes.[1] This immunomodulatory effect is the basis for its therapeutic potential in autoimmune diseases such as multiple sclerosis.[1][2] The function of S1P5 in the CNS is still under investigation, but its presence on oligodendrocytes suggests a potential role in neuroprotection.[4]

## Quantitative Data on ASP-4058 and S1P Receptor Interaction

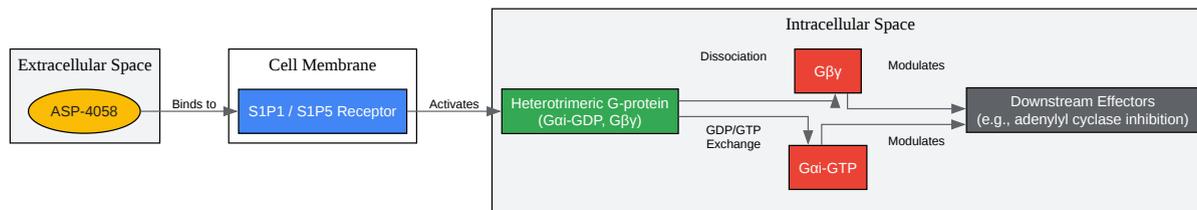
The interaction of **ASP-4058** with human S1P receptor subtypes has been quantified using functional assays, such as GTPyS binding assays. The data clearly demonstrates the selectivity of **ASP-4058** for S1P1 and S1P5 over other S1P receptor subtypes (S1P2, S1P3, and S1P4).[4]

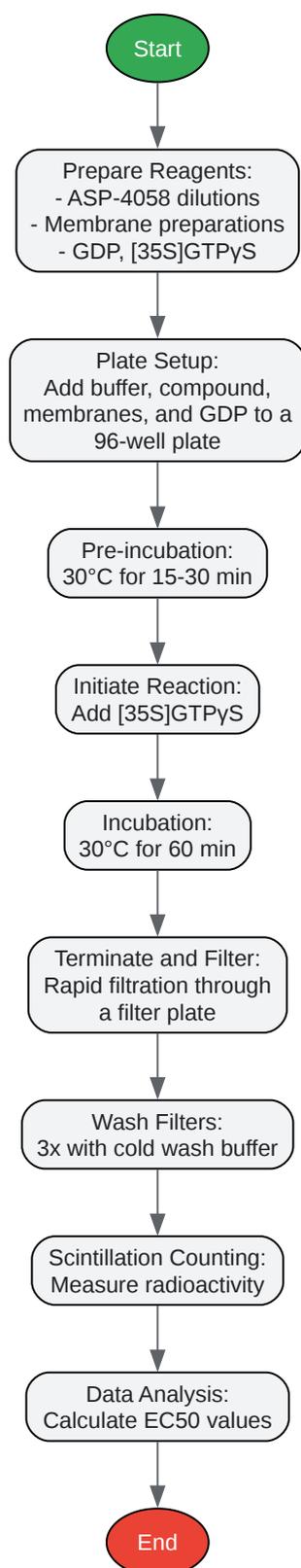
Compound	S1P1 EC50 (nM)	S1P5 EC50 (nM)	S1P2 EC50 (nM)	S1P3 EC50 (nM)	S1P4 EC50 (nM)	Assay Type	Reference
ASP-4058	7.4	7.5	>1000	>1000	>1000	GTPyS Binding	[3][4]
Fingolimod-P	0.3	0.8	>10000	0.6	1.1	GTPyS Binding	[4]

EC50 (Half maximal effective concentration) is a measure of the concentration of a drug which induces a response halfway between the baseline and maximum after a specified exposure time.

## Signaling Pathway

The binding of **ASP-4058** to S1P1 and S1P5 receptors initiates a cascade of intracellular signaling events. As these are Gi-coupled receptors, agonist binding leads to the exchange of GDP for GTP on the G $\alpha$ i subunit, its dissociation from the G $\beta\gamma$  dimer, and subsequent modulation of downstream effectors.





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## References

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